

Safeguarding Your Research: Proper Disposal and Handling of Clathrin-IN-4

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Compound of Interest

Compound Name: *Clathrin-IN-4*

Cat. No.: *B1198682*

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For researchers and scientists at the forefront of drug development, the proper handling and disposal of chemical compounds is paramount to ensuring a safe and efficient laboratory environment. This guide provides essential safety and logistical information for **Clathrin-IN-4**, a potent inhibitor of clathrin-mediated endocytosis. By adhering to these procedures, you can minimize risks and contribute to a culture of safety in your research endeavors.

Essential Safety & Chemical Data

A thorough understanding of the physicochemical properties and potential hazards of **Clathrin-IN-4** is the first step towards safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
IUPAC Name	(R)-1-(3,6-dibromo-9H-carbazol-9-yl)-3-(dimethylamino)propan-2-ol	MedChemExpress, Sigma-Aldrich
CAS Number	762242-59-1	MedChemExpress, Sigma-Aldrich
Molecular Formula	C ₁₇ H ₁₈ Br ₂ N ₂ O	MedChemExpress, Sigma-Aldrich
Molecular Weight	442.15 g/mol	MedChemExpress, Sigma-Aldrich
Appearance	Solid	General knowledge for similar compounds
Purity	>98% (or as specified by supplier)	MedChemExpress, Sigma-Aldrich
Solubility	Soluble in DMSO	MedChemExpress
Storage Conditions	Store at -20°C for short-term, -80°C for long-term. Protect from light.	MedChemExpress

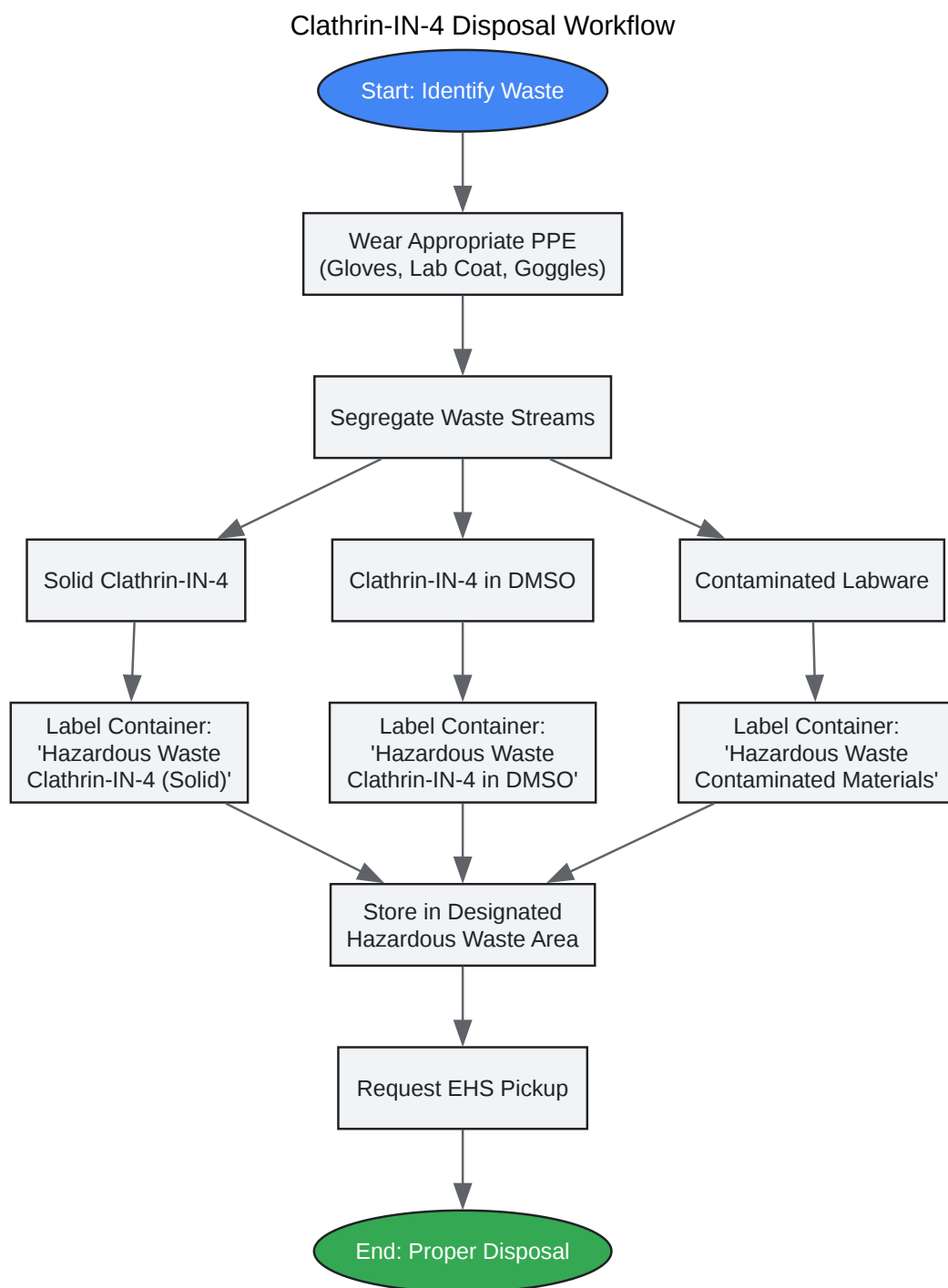
Note: Always refer to the supplier-specific Safety Data Sheet (SDS) for the most accurate and detailed information.

Proper Disposal Procedures for Clathrin-IN-4

Due to the absence of a publicly available, specific Safety Data Sheet (SDS) for **Clathrin-IN-4**, the following disposal procedures are based on general best practices for similar small molecule inhibitors, particularly those dissolved in dimethyl sulfoxide (DMSO). It is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific guidelines and to review the SDS provided by your supplier.

Step-by-Step Disposal Workflow:

- Personal Protective Equipment (PPE): Before handling any waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), a lab coat, and safety glasses with side shields.
- Segregation of Waste:
 - Solid Waste: Collect unused or expired solid **Clathrin-IN-4** in a clearly labeled, sealed container. Do not mix with other chemical waste unless explicitly permitted by your EHS office.
 - Liquid Waste (DMSO solution): Collect waste solutions of **Clathrin-IN-4** in DMSO in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with DMSO.
 - Contaminated Materials: Any materials that have come into contact with **Clathrin-IN-4**, such as pipette tips, gloves, and paper towels, should be considered hazardous waste and collected in a separate, labeled container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**Clathrin-IN-4**"), the solvent (e.g., "in DMSO"), the approximate concentration, and the date.
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until collection by your institution's EHS personnel.
- Disposal Request: Follow your institution's procedures to request a hazardous waste pickup. Do not dispose of **Clathrin-IN-4** down the drain or in regular trash.



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Caption: A flowchart outlining the step-by-step process for the safe disposal of **Clathrin-IN-4**.

Experimental Protocol: Transferrin Uptake Assay

A common method to assess the efficacy of clathrin-mediated endocytosis inhibitors is the transferrin uptake assay. Transferrin, a glycoprotein that binds iron, is internalized by cells through this pathway. By labeling transferrin with a fluorescent dye, its uptake can be visualized and quantified.

Materials:

- Cells cultured on glass coverslips
- Human transferrin conjugated to a fluorescent dye (e.g., Alexa Fluor 488)
- Serum-free cell culture medium
- **Clathrin-IN-4** stock solution (in DMSO)
- Phosphate-buffered saline (PBS)
- Paraformaldehyde (PFA) for fixation
- Mounting medium with DAPI

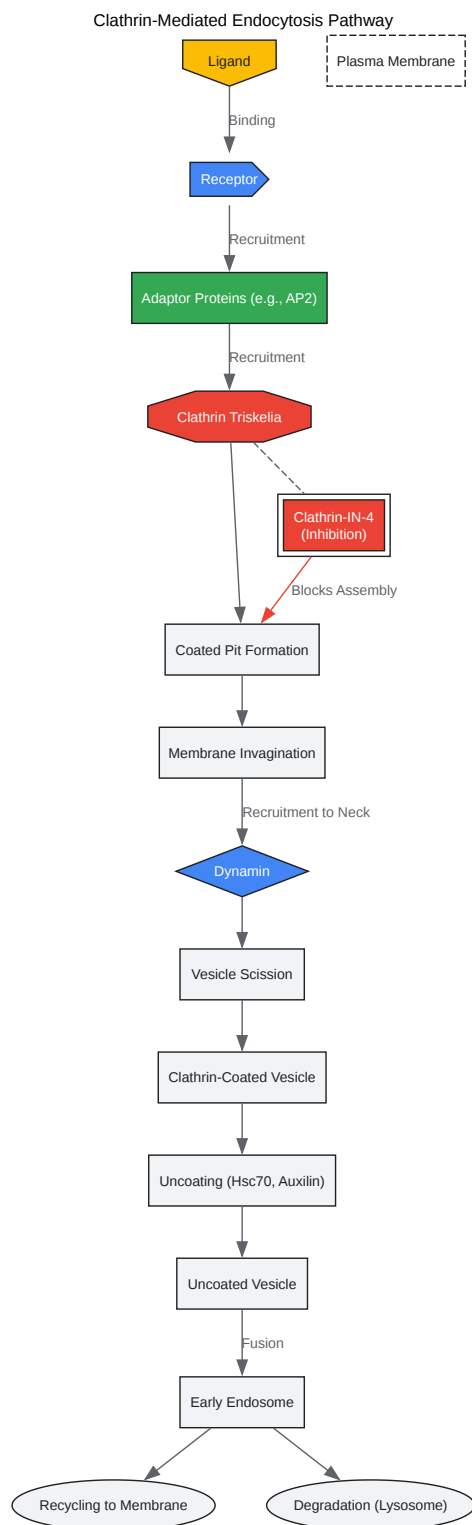
Procedure:

- **Cell Preparation:** Plate cells on glass coverslips and allow them to adhere and grow to the desired confluency.
- **Serum Starvation:** To remove endogenous transferrin, wash the cells with serum-free medium and incubate in the same medium for 1-2 hours at 37°C.
- **Inhibitor Treatment:** Treat the cells with the desired concentration of **Clathrin-IN-4** (or vehicle control, e.g., DMSO) in serum-free medium for 30-60 minutes at 37°C.
- **Transferrin Uptake:** Add fluorescently labeled transferrin to the medium (final concentration typically 10-25 µg/mL) and incubate for 15-30 minutes at 37°C to allow for internalization.
- **Washing:** Place the coverslips on ice and wash three times with ice-cold PBS to stop endocytosis and remove unbound transferrin.

- Acid Wash (Optional): To remove any surface-bound transferrin, briefly wash the cells with a pre-chilled, acidic buffer (e.g., 0.1 M glycine, 0.1 M NaCl, pH 3.0).
- Fixation: Fix the cells with 4% PFA in PBS for 15 minutes at room temperature.
- Staining and Mounting: Wash the cells three times with PBS. Stain the nuclei with DAPI. Mount the coverslips on microscope slides using an appropriate mounting medium.
- Imaging and Analysis: Visualize the cells using a fluorescence microscope. The uptake of transferrin can be quantified by measuring the fluorescence intensity within the cells using image analysis software.

Clathrin-Mediated Endocytosis Signaling Pathway

Clathrin-mediated endocytosis is a complex process involving the coordinated action of numerous proteins to internalize cargo from the cell surface. **Clathrin-IN-4** acts as an inhibitor in this pathway.



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Caption: A diagram of the clathrin-mediated endocytosis pathway, indicating the inhibitory action of **Clathrin-IN-4**.

By following these guidelines, researchers can handle and dispose of **Clathrin-IN-4** responsibly, ensuring a safe and productive research environment while advancing the frontiers of drug discovery.

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